

Introduction: Establishing the Benchmark for a Critical Pharmaceutical Intermediate

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Compound of Interest

Compound Name: (5-Bromo-2-chlorophenyl)methanamine
CAS No.: 1096296-85-3
Cat. No.: B569813

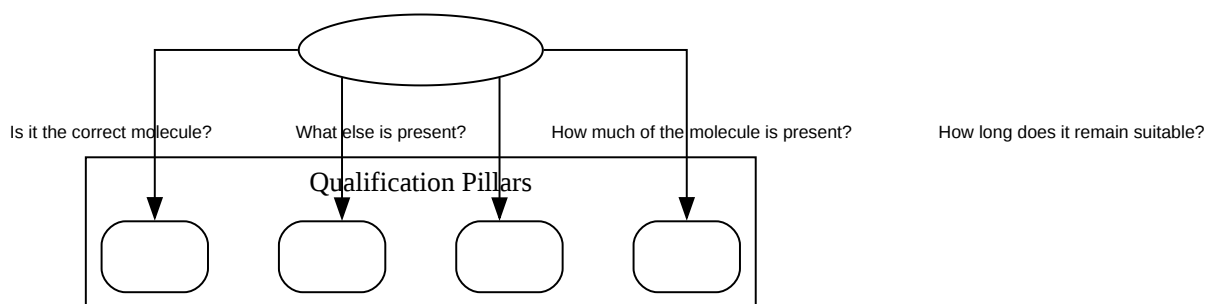
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(5-Bromo-2-chlorophenyl)methanamine is a key starting material and intermediate in the synthesis of various active pharmaceutical ingredients (APIs). Its molecular structure, featuring a reactive benzylamine moiety substituted with both bromine and chlorine, makes it a versatile building block. The purity and characterization of this intermediate are paramount, as any impurities can be carried through subsequent synthetic steps, potentially impacting the safety and efficacy of the final drug product.

A thoroughly qualified reference standard is the cornerstone of analytical testing, ensuring the quality, safety, and efficacy of pharmaceuticals.^[1] It serves as the benchmark against which all production batches of **(5-Bromo-2-chlorophenyl)methanamine** are measured. This guide provides a comprehensive framework for the qualification of **(5-Bromo-2-chlorophenyl)methanamine** as a reference standard, detailing the necessary analytical methodologies and presenting comparative data to illustrate the qualification process. This document is intended for researchers, analytical scientists, and quality control professionals in the field of drug development and manufacturing.

The Pillars of Reference Standard Qualification

The qualification of a primary reference standard is a rigorous process that involves a battery of orthogonal analytical techniques to unequivocally confirm its identity, purity, potency, and stability.^[2] These four pillars ensure that the standard is suitable for its intended analytical purpose, such as impurity profiling, assay validation, and stability studies.^[1]



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Caption: Core pillars of reference standard qualification.

Part 1: Identity Confirmation - Unambiguous Structural Elucidation

The first step in qualifying a reference standard is to confirm, without ambiguity, that the material is indeed **(5-Bromo-2-chlorophenyl)methanamine**. A combination of spectroscopic techniques is employed to probe the molecular structure at different levels.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR are powerful tools for elucidating the precise arrangement of atoms within a molecule. For **(5-Bromo-2-chlorophenyl)methanamine**, the ^1H NMR spectrum is expected to show distinct signals for the aromatic protons and the benzylic methylene protons. The splitting patterns and chemical shifts of the aromatic protons provide definitive evidence for the 1,2,4-substitution pattern on the benzene ring.

Mass Spectrometry (MS)

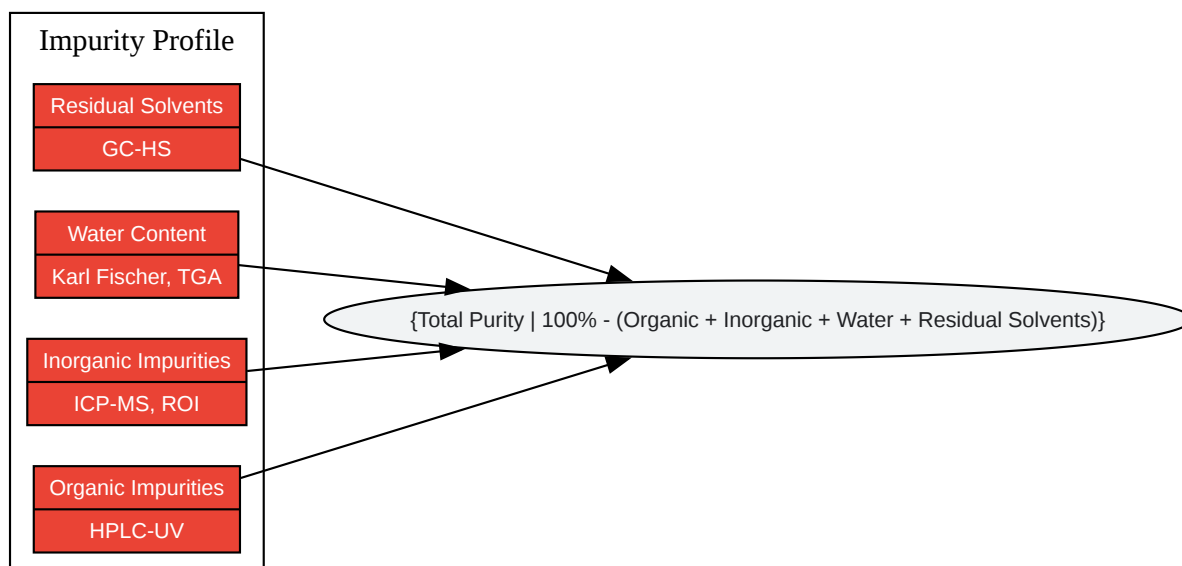
High-resolution mass spectrometry (HRMS) provides an accurate mass measurement, which can be used to confirm the elemental composition (C_7H_7BrClN).^[3] The isotopic pattern is also highly characteristic, showing the distinctive signatures of both bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) and chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio).

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule. The spectrum of **(5-Bromo-2-chlorophenyl)methanamine** would be expected to show characteristic absorption bands for N-H stretching of the primary amine, C-H stretching of the aromatic ring, and C-Cl and C-Br stretching vibrations.

Part 2: Purity Assessment - A Multi-faceted Approach

No substance is 100% pure. The goal of purity assessment is to identify and quantify all significant impurities.^[2] This includes organic impurities (related substances and starting materials), inorganic impurities (elemental impurities), and residual solvents from the manufacturing process.



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Sources

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- 3. PubChemLite - (5-bromo-2-chlorophenyl)methanamine (C₇H₇BrClN) [pubchemlite.lcsb.uni.lu]
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